

L-(R)-Valifenalate Structure-Activity Relationship: A Technical Guide

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Compound of Interest		
Compound Name:	L-(R)-valifenalate	
Cat. No.:	B1262803	Get Quote

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Introduction

L-(R)-Valifenalate is a stereoisomer of the fungicide valifenalate, which belongs to the valinamide carbamate chemical class. It is employed for the control of oomycete pathogens, a group of destructive plant pathogens that includes species responsible for late blight of potato and tomato and downy mildew of grapes. The primary mode of action of **L-(R)-valifenalate** and other carboxylic acid amide (CAA) fungicides is the inhibition of cellulose synthase 3 (CesA3), an essential enzyme in the biosynthesis of the oomycete cell wall. This technical guide provides an in-depth analysis of the structure-activity relationships (SAR) of **L-(R)-valifenalate** and its analogs, summarizing key quantitative data, detailing experimental protocols, and visualizing the relevant biological pathways.

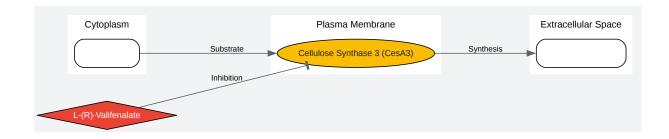
Core Structure and Mechanism of Action

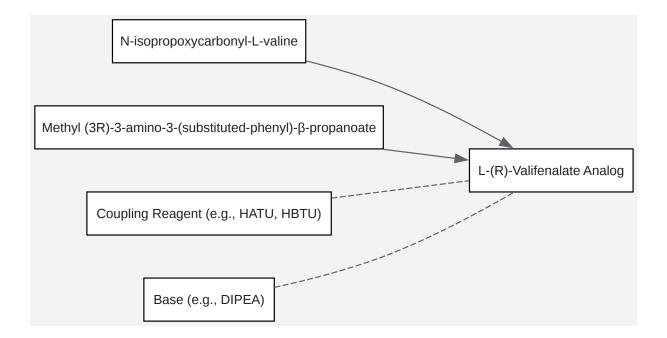
The core structure of **L-(R)-valifenalate** consists of an N-isopropoxycarbonyl-L-valine moiety linked to a (3R)-3-(4-chlorophenyl)- β -alanine methyl ester. The fungicidal activity of this class of compounds is highly dependent on the stereochemistry and the nature of the substituents at various positions. The target enzyme, cellulose synthase 3 (CesA3), is a transmembrane protein responsible for the polymerization of UDP-glucose into β -1,4-glucan chains, the primary component of cellulose. Inhibition of CesA3 disrupts cell wall formation, leading to cell swelling and lysis, ultimately causing the death of the oomycete.



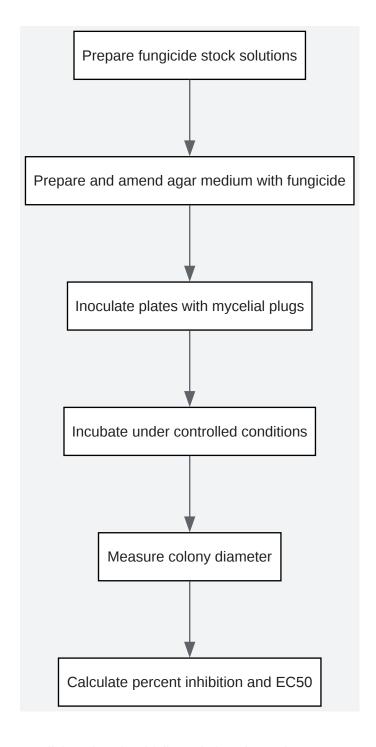
Signaling Pathway of Cellulose Synthase 3 (CesA3) Inhibition

The precise signaling pathway leading to the activation of CesA3 in oomycetes is not fully elucidated. However, it is understood that the enzyme is localized to the plasma membrane where it utilizes cytoplasmic UDP-glucose as a substrate to synthesize extracellular cellulose microfibrils. The inhibition by CAA fungicides like **L-(R)-valifenalate** is believed to occur through direct binding to the CesA3 protein.









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